

Isopropyl phenyl sulfide chemical structure and isomers

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Compound of Interest

Compound Name: *(Isopropylthio)benzene*

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An In-depth Technical Guide to Isopropyl Phenyl Sulfide: Chemical Structure, Isomerism, and Characterization

Introduction

Isopropyl phenyl sulfide, also known as **(isopropylthio)benzene**, is an organosulfur compound belonging to the thioether family.^{[1][2][3]} It is characterized by a phenyl group and an isopropyl group attached to a central sulfur atom. This guide provides a comprehensive overview of its chemical structure, explores its constitutional isomers, details a common synthetic methodology, and outlines the analytical techniques pivotal for its characterization. This document is intended for researchers and professionals in chemistry and drug development who utilize aryl sulfides as intermediates or target molecules in their work.

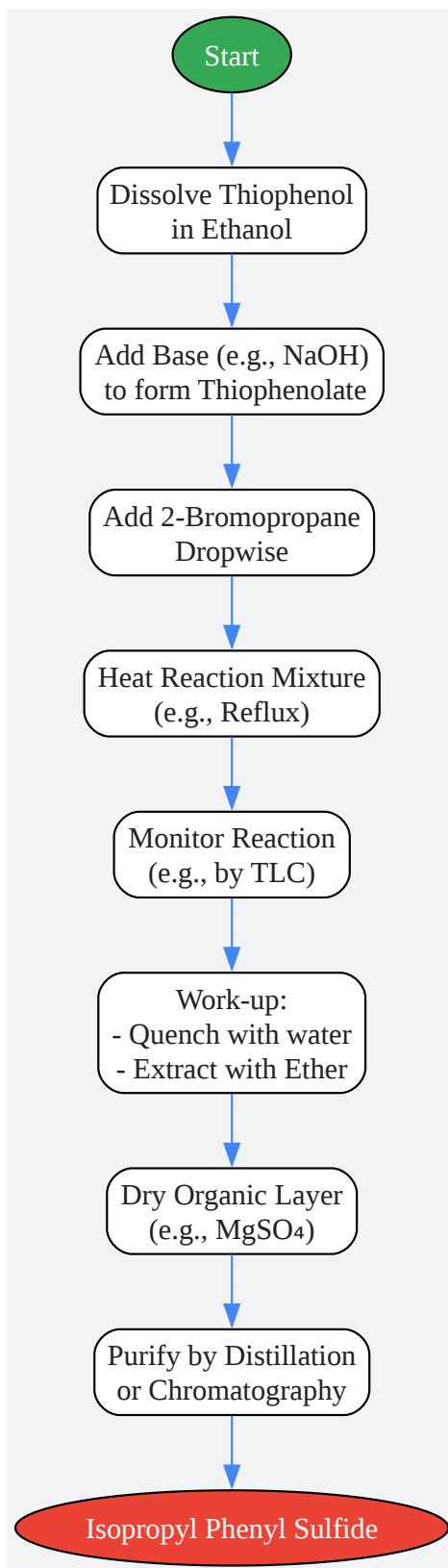
Chemical Structure and Identification

The fundamental structure of isopropyl phenyl sulfide consists of a benzene ring bonded to a sulfur atom, which is subsequently bonded to the secondary carbon of an isopropyl group.

Key Identifiers:

- Chemical Formula: C₉H₁₂S^[1]
- Molecular Weight: 152.26 g/mol ^{[2][3]}
- CAS Number: 3019-20-3^{[1][2]}

- IUPAC Name: **(Isopropylthio)benzene**^[1] or (isopropylsulfanyl)benzene
- Synonyms: Phenyl isopropyl sulfide, Benzene, [(1-methylethyl)thio]-^{[1][4]}



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